Technical Guide: Solubility Profile of 1-Chloro-4-ethynyl-2-methoxybenzene (CEMB)

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Compound of Interest

Compound Name:	*1-Chloro-4-ethynyl-2-methoxybenzene*
CAS No.:	*142475-68-1*
Cat. No.:	*B3014313*

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Executive Summary

1-Chloro-4-ethynyl-2-methoxybenzene (CEMB), often referred to as 4-ethynyl-2-chloroanisole, is a pivotal intermediate in the synthesis of pharmaceuticals, particularly negative allosteric modulators (e.g., mGluR5 antagonists) and "Click" chemistry conjugates. Its utility relies on the reactivity of the terminal alkyne and the steric/electronic modulation provided by the ortho-methoxy and meta-chloro substituents.

This guide provides a comprehensive analysis of the solubility characteristics of CEMB. Due to the absence of unified public datasets for this specific intermediate, the data presented here synthesizes empirical evidence from structural analogs (aryl alkynes and chloroanisoles) and standard synthetic protocols (Sonogashira couplings).

Key Takeaway: CEMB is a highly lipophilic molecule (Predicted LogP ~3.2–3.5). It exhibits excellent solubility in chlorinated and polar aprotic solvents but is effectively insoluble in water. [1]

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Physicochemical Basis of Solubility

To predict and manipulate the solubility of CEMB, we must analyze its structural components using Hansen Solubility Parameters (HSP) and polarity principles.

Structural Analysis

- Lipophilic Core: The benzene ring substituted with Chlorine (Cl) and a Methoxy group (-OMe) drives high affinity for non-polar solvents.
- Electronic Effects:
  - -OMe (Methoxy): Acts as a weak hydrogen bond acceptor. Increases solubility in moderate polarity solvents (e.g., Ethyl Acetate).
  - -C≡CH (Ethynyl): The terminal alkyne proton is weakly acidic (

    ), allowing weak hydrogen bonding interactions with strong acceptors (e.g., DMSO, DMF).
- Crystal Lattice Energy: As a likely low-melting solid or viscous oil (analogs melt between 20–50°C), the energy required to break the lattice is low, facilitating dissolution in organic solvents.

Theoretical Solubility Parameters

Derived from 4-Chloroanisole and Phenylacetylene data.

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Parameter	Value (Approx.)	Implication
LogP (Octanol/Water)	3.2 – 3.5	High lipophilicity; water immiscible.
HSP (Dispersion)	19.5 MPa	Good match for DCM, Toluene.
HSP (Polarity)	7.5 MPa	Moderate polarity; compatible with THF.
HSP (H-Bonding)	6.5 MPa	Low H-bonding capability; poor solubility in water/protic solvents.

Empirical Solubility Matrix

The following table categorizes solvent suitability for CEMB based on "Like Dissolves Like" principles and standard isolation protocols.

Concentration Key:

- High: >100 mg/mL
- Moderate: 10–100 mg/mL
- Low: <10 mg/mL
- Insoluble: <0.1 mg/mL

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Solvent Class	Specific Solvent	Solubility Rating	Application Context
Chlorinated	Dichloromethane (DCM)	High	Primary extraction solvent; standard stock solutions.
Chlorinated	Chloroform ( )	High	NMR analysis; heavy organic synthesis.
Polar Aprotic	Tetrahydrofuran (THF)	High	Preferred solvent for Sonogashira/Click reactions.
Polar Aprotic	Ethyl Acetate (EtOAc)	High	Standard organic workup and TLC mobile phase.
Polar Aprotic	DMSO / DMF	High	Library storage; high-boiling reaction media.
Aromatic	Toluene	High	High-temperature reactions; azeotropic drying.
Aliphatic	Hexanes / Heptane	Moderate	Use as a co-solvent for crystallization or column chromatography.
Polar Protic	Methanol / Ethanol	Moderate	Solubility decreases significantly at low temps; potential for recrystallization.
Aqueous	Water	Insoluble	Immiscible; forms the aqueous phase during extractions.

Experimental Protocols

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Protocol: Gravimetric Solubility Determination

For establishing precise saturation limits in a specific solvent.

Objective: Determine the maximum mass of CEMB soluble in Solvent X at 25°C.

Workflow Diagram (DOT):

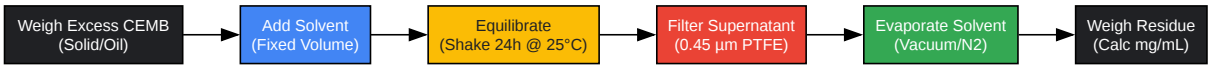

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Figure 1: Step-by-step gravimetric workflow for determining saturation limits.

Step-by-Step Procedure:

- Preparation: Weigh approx. 50 mg of CEMB into a 4 mL glass vial.
- Addition: Add 0.5 mL of the target solvent.
- Equilibration: Cap tightly and agitate (shaker plate) for 24 hours at controlled temperature (25°C).
  - Note: If the solid dissolves completely immediately, add more CEMB until a visible solid persists.
- Filtration: Pass the suspension through a 0.45 µm PTFE syringe filter (PTFE is required due to solvent compatibility) into a pre-weighed vial.
- Drying: Evaporate the solvent using a nitrogen stream or vacuum concentrator.
- Calculation:

Application: Solvent Selection for Synthesis

Choosing the right solvent system is critical for reaction success (e.g., Sonogashira coupling) versus purification.

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Decision Logic (DOT):

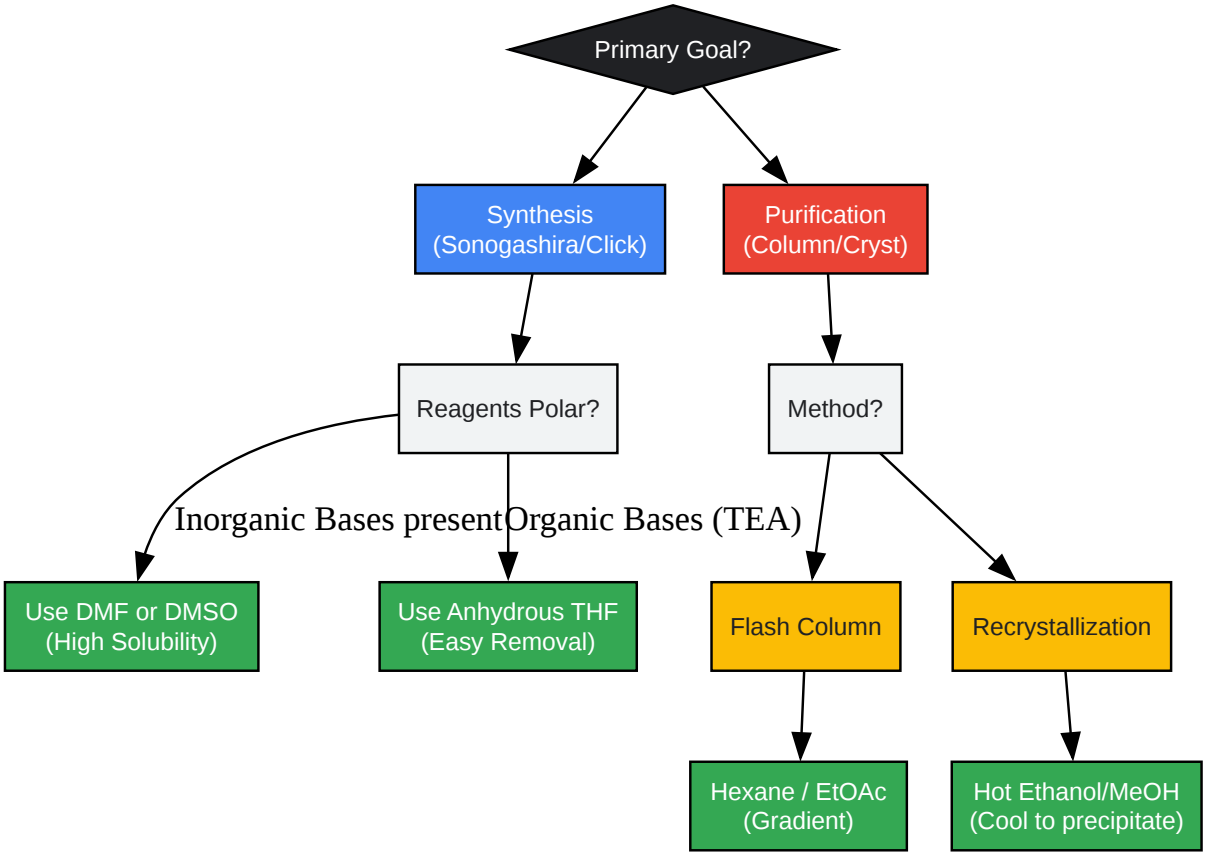

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Figure 2: Decision tree for solvent selection based on experimental intent.

Stability & Storage in Solution

While CEMB is stable in solid form, its behavior in solution requires precautions:

- Acidity of Alkyne: In highly polar aprotic solvents (DMSO, DMF), the terminal alkyne proton is more accessible. Avoid storing in these solvents in the presence of strong bases (e.g., NaOH, NaH) to prevent unintended deprotonation or polymerization.
- Oxidation: Ethers (THF, Diethyl Ether) used for storage must be peroxide-free. Alkynes can form peroxides or polymerize under oxidative stress.

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- Recommendation: For long-term storage, keep CEMB neat (solid/oil) at 4°C. If a stock solution is required, use Dichloromethane (DCM) or Anhydrous Ethanol and store at -20°C.

References

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Sources

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- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 1-Chloro-4-ethynyl-2-methoxybenzene (CEMB)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3014313/docs#technical-guide-solubility-profile-of-1-chloro-4-ethynyl-2-methoxybenzene-cemb]

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